

# Maintaining the Integrity of ICI 162846: A Guide to Storage and Handling

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## Compound of Interest

Compound Name: ICI 162846

Cat. No.: B025713

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **ICI 162846** to ensure its stability and efficacy in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ICI 162846**?

For optimal stability, solid **ICI 162846** should be stored under the conditions specified by the supplier. There are some discrepancies among suppliers, with recommendations including both room temperature and -20°C.<sup>[1][2]</sup> It is crucial to consult the Certificate of Analysis (CoA) or the product data sheet provided with your specific batch for the most accurate storage information.<sup>[3]</sup> Generally, storing the compound in a cool, dry, and dark place is recommended to prevent degradation.

Q2: How should I prepare stock solutions of **ICI 162846**?

**ICI 162846** is soluble in ethanol and dimethyl sulfoxide (DMSO).<sup>[4]</sup> For example, it is soluble up to 100 mM in DMSO.<sup>[4]</sup> When preparing stock solutions, it is important to use the batch-specific molecular weight found on the vial label and the CoA for accurate molarity calculations.

Q3: What is the stability of **ICI 162846** in solution?

While the solid form is generally stable under recommended storage conditions, the stability of **ICI 162846** in solution over time is not well-documented in publicly available resources. It is best practice to prepare fresh solutions for each experiment or to perform a stability study for your specific solvent and storage conditions if you need to store solutions for an extended period.

Q4: Are there any specific safety precautions I should take when handling **ICI 162846**?

As with any chemical compound, standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Storage and Handling Summary

Parameter	Recommendation	Source(s)
Storage Temperature (Solid)	Room Temperature or -20°C (Consult supplier documentation)	
Solubility	Soluble in ethanol and up to 100 mM in DMSO	
Chemical Stability	Stable under recommended storage conditions	

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a 10 mM stock solution of **ICI 162846** for use in biological assays.

Materials:

- **ICI 162846** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous

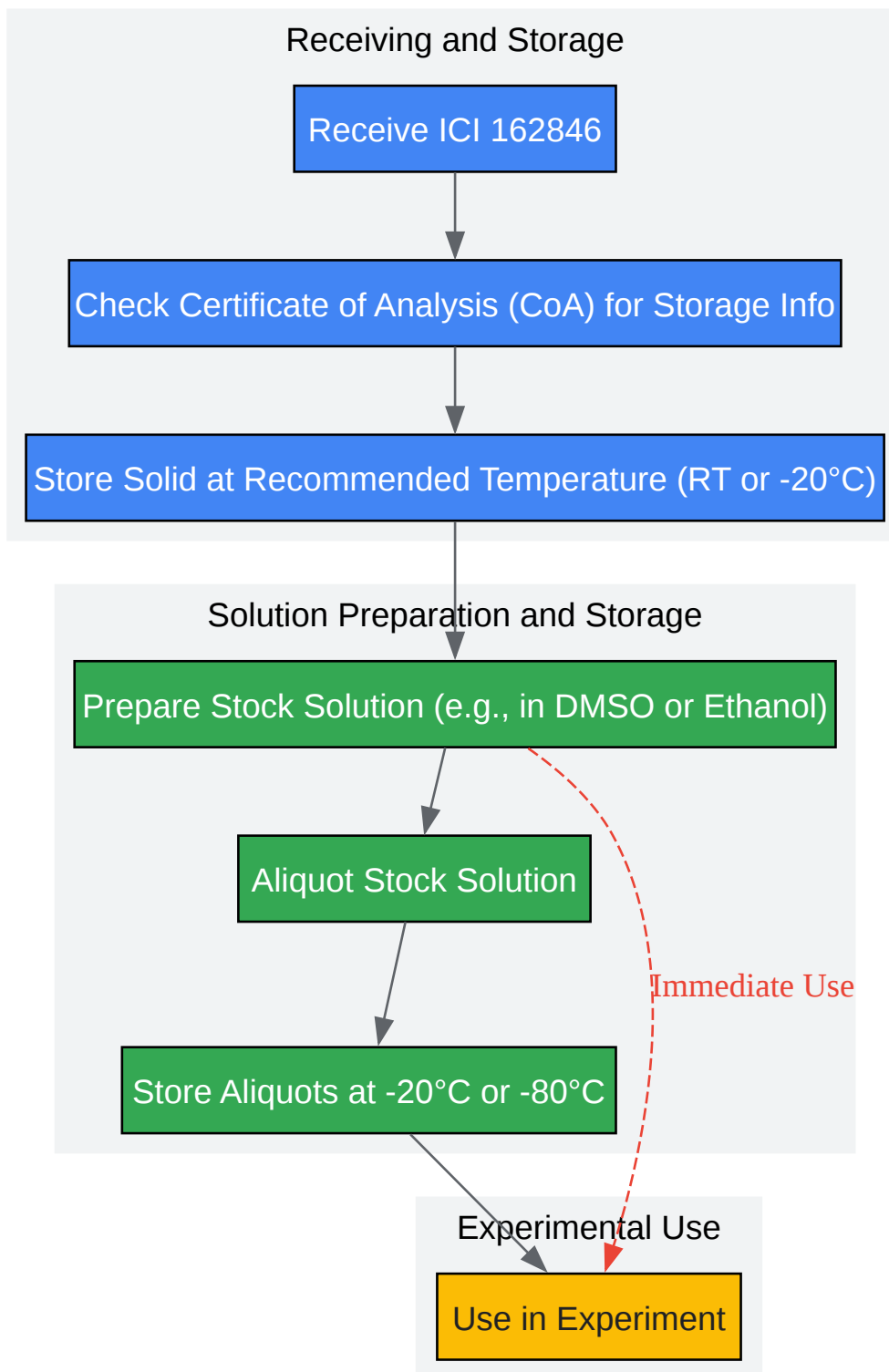
- Microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Determine the mass of **ICI 162846** needed:
  - The molecular weight of **ICI 162846** is 306.29 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 306.29 \text{ g/mol} = 0.0030629 \text{ g} = 3.06 \text{ mg}$
- Weigh the compound:
  - Carefully weigh out approximately 3.06 mg of **ICI 162846** using an analytical balance.
- Dissolve in DMSO:
  - Add the weighed **ICI 162846** to a microcentrifuge tube.
  - Add 1 mL of anhydrous DMSO to the tube.
  - Vortex or gently warm the solution if necessary to ensure complete dissolution.
- Storage of the stock solution:
  - If not for immediate use, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C for long-term storage. The short-term stability at these temperatures should be validated for your experimental needs.

## Workflow for Proper Storage and Handling of ICI 162846

## Workflow for ICI 162846 Storage and Handling

[Click to download full resolution via product page](#)Caption: Logical workflow for the proper storage and handling of **ICI 162846**.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. tebubio.com [tebubio.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. rndsystems.com [rndsystems.com]
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